

Operational Safety & Handling Guide: 5-Hydroxymethyldeoxycytidylic Acid (5-hmdCMP)

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Compound of Interest

Compound Name: 5-Hydroxymethyldeoxycytidylic acid

CAS No.: 13009-95-5

Cat. No.: B3365961

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Executive Summary & Molecule Profile

5-Hydroxymethyldeoxycytidylic acid (5-hmdCMP) is a modified nucleotide intermediate in the active demethylation pathway of DNA, specifically involving the Ten-Eleven Translocation (TET) family of enzymes. Unlike generic reagents, handling 5-hmdCMP requires a dual-protection strategy: protecting the operator from chemical irritation and protecting the molecule from enzymatic degradation (nucleases/phosphatases).

Chemical Identity & Properties

Property	Specification
Chemical Name	5-Hydroxymethyl-2'-deoxycytidine-5'-monophosphate
Abbreviation	5-hmdCMP
CAS Number	Not widely listed; refer to parent nucleoside 7226-77-9
Molecular Formula	C ₁₀ H ₁₆ N ₃ O ₈ P
Molecular Weight	~337.22 g/mol (Free Acid)
Physical State	White to off-white lyophilized powder
Solubility	Soluble in Water, TE Buffer (pH 7.5-8. [1] 0)
Primary Hazard	GHS Warning: Skin/Eye Irritant (H315, H319)

Risk Assessment & PPE Matrix

While 5-hmdCMP is not classified as an acute toxin (like cyanide) or a potent carcinogen (like ethidium bromide), it is a bioactive nucleotide analog. The Precautionary Principle applies: treat as a potential irritant and sensitizer.

Personal Protective Equipment (PPE) Standards

Zone	Equipment	Specification & Rationale
Hand Protection	Nitrile Gloves (Double-gloving recommended)	Why: Latex is insufficient for chemical resistance. Double gloving protects the sample from skin RNases/DNases and protects skin from potential sensitization.
Eye Protection	Safety Glasses with Side Shields	Why: Crystalline powder can become airborne during weighing. Contact causes mechanical and chemical irritation (H319).
Body Protection	Lab Coat (Buttoned, Long-sleeved)	Why: Prevents contamination of street clothes. Cotton/Polyester blend is standard; flame-resistant if working with organic solvents.
Respiratory	Fume Hood or N95 Mask	Why: Required only when handling large quantities of dry powder (>50 mg) where dust generation is visible.

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Critical Safety Note: Do not handle this compound if you have open cuts or abrasions on your hands, even with gloves, unless double-gloved and sealed.

Operational Protocol: Storage, Reconstitution, & Usage

This workflow ensures maximum stability of the phosphoester bond and prevents hydrolysis.

A. Storage Hierarchy

- Lyophilized Powder: Store at -20°C. Desiccate to prevent hydrolysis.
- Reconstituted Solution: Store at -80°C.
 - Shelf Life: 6 months at -80°C; <1 month at -20°C.[2]
 - Avoid: Repeated freeze-thaw cycles (aliquot immediately).

B. Reconstitution Protocol (Step-by-Step)

- Preparation: Equilibrate the vial to room temperature inside a desiccator before opening. This prevents condensation from forming on the hygroscopic powder.
- Solvent Selection: Use Nuclease-Free Water or TE Buffer (10 mM Tris, 1 mM EDTA, pH 7.5).
 - Note: Acidic pH (< 6.0) accelerates hydrolysis of the phosphate group.
- Dissolution: Add solvent to achieve a stock concentration of 10 mM. Vortex gently (do not sonicate vigorously as heat degrades the nucleotide).
- Aliquot: Dispense into low-binding, sterile microcentrifuge tubes (e.g., 20 µL aliquots) to avoid freeze-thaw damage.

C. Visualization: Handling Workflow



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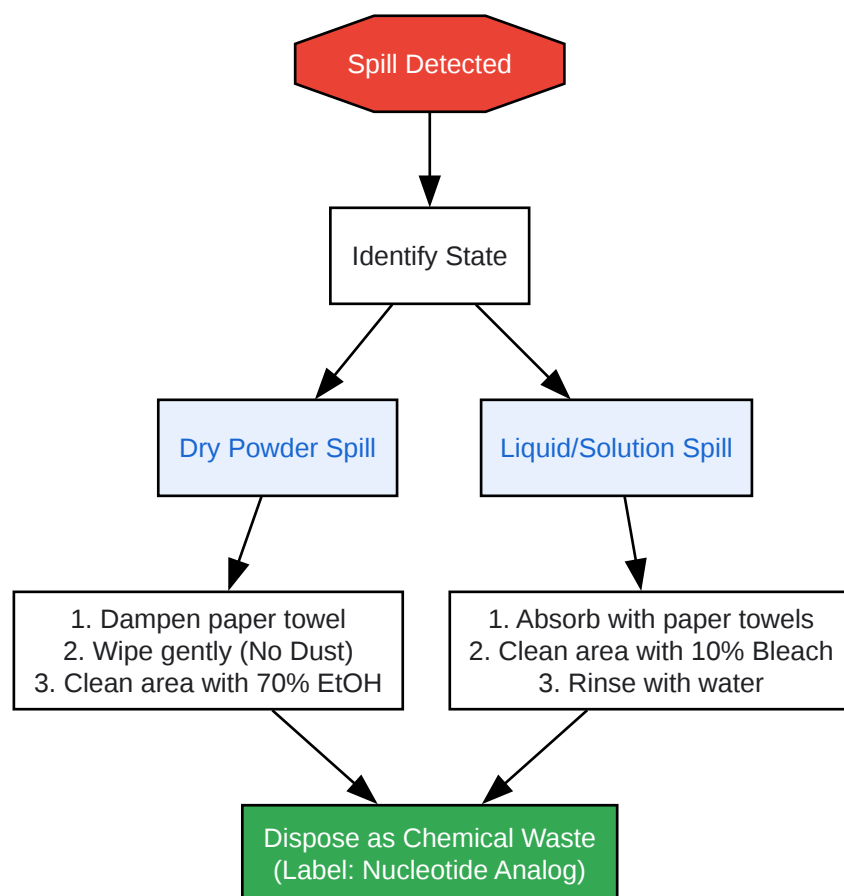
Figure 1: Optimized workflow for handling 5-hmdCMP to ensure operator safety and compound stability.

Emergency Response & Spill Management

Exposure Response

- Eye Contact: Immediately flush with water for 15 minutes, lifting upper and lower eyelids. Seek medical attention if irritation persists.
- Skin Contact: Wash with soap and copious amounts of water.[3][4][5] Remove contaminated clothing.[6][2][3][5][7][8]
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen (trained personnel only).

Spill Cleanup Logic (Decision Tree)



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Figure 2: Decision logic for safely containing and cleaning 5-hmdCMP spills.

Disposal & Waste Management

Do not dispose of 5-hmdCMP down the drain. Although it is a biological metabolite, research-grade derivatives must be treated as chemical waste to comply with environmental regulations.

- Solid Waste: Contaminated gloves, tubes, and pipette tips should be placed in Hazardous Chemical Waste bags (often yellow or clearly labeled), not standard biohazard red bags unless infectious agents were also used.
- Liquid Waste: Collect in a dedicated "Aqueous Chemical Waste" container.
 - Labeling: Must list "**5-Hydroxymethyldeoxycytidylic acid**" and "Non-halogenated organic".
- Deactivation: For minor residues, treatment with 10% bleach (sodium hypochlorite) degrades the nucleotide structure, rendering it biologically inactive before disposal [1].

References

- National Institutes of Health (NIH). (2025). Guidelines for Research Involving Recombinant or Synthetic Nucleic Acid Molecules. NIH Office of Science Policy. [\[Link\]](#)
- PubChem. (2025).[9] 5-Hydroxymethyldeoxycytidine monophosphate (CID 169016).[9][10] National Library of Medicine. [\[Link\]](#)

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